

# An In-depth Technical Guide to the Physicochemical Characteristics of Oleyl Alcohol

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## Compound of Interest

Compound Name: Oleyl Alcohol

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## Introduction

**Oleyl alcohol**, with the IUPAC name (Z)-octadec-9-en-1-ol, is a long-chain, monounsaturated fatty alcohol that holds a significant position in various scientific and industrial fields, particularly in pharmaceutical and cosmetic formulations.<sup>[1]</sup> Its unique molecular structure, featuring an 18-carbon chain with a cis-double bond at the ninth position, imparts a distinct set of physicochemical properties that make it a versatile excipient.<sup>[1][2]</sup> This guide provides a comprehensive exploration of these characteristics, offering in-depth technical information for researchers, scientists, and drug development professionals. Sourced from natural origins like fish oil, olive oil, and beef fat, **oleyl alcohol** can also be synthesized through processes like the Bouveault–Blanc reduction of oleic acid esters.<sup>[1]</sup>

This document will delve into the core physicochemical properties of **oleyl alcohol**, its behavior in various solvent systems, and its functional roles as an emollient, emulsifier, and penetration enhancer. We will also explore the analytical methodologies for its characterization and discuss its safety and toxicological profile.

## Core Physicochemical Properties

The physical and chemical attributes of **oleyl alcohol** are fundamental to its application in various formulations. A summary of these key properties is presented below.

## Molecular and Physical Identity

**Oleyl alcohol** is chemically identified as (Z)-octadec-9-en-1-ol.[2] Its molecular formula is  $C_{18}H_{36}O$ , and it has a molecular weight of approximately 268.48 g/mol.[3] At room temperature, it exists as a colorless to pale yellow, viscous, and oily liquid with a mild, fatty odor.[4][5]

Caption: Molecular Structure of **Oleyl Alcohol**.

## Quantitative Physicochemical Data

A compilation of the critical physicochemical parameters for **oleyl alcohol** is provided in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>18</sub> H <sub>36</sub> O	[3]
Molecular Weight	268.48 g/mol	[3]
CAS Number	143-28-2	
EC Number	205-597-3	
Appearance	Colorless to pale yellow viscous liquid	[4]
Odor	Mild, fatty aroma	[2]
Melting Point	0–19 °C (range varies by source)	[2][4][5]
Boiling Point	330–360 °C (at 760 mmHg); 207 °C (at 13 mmHg)	[1][2][6]
Density	0.845–0.855 g/cm <sup>3</sup> (at 20- 25°C)	[1][6]
Refractive Index	~1.460 (at 20°C)	[2][7]
Vapor Pressure	10.64 hPa (at 195 °C)	[2]
Flash Point	>110 °C (>230 °F)	[2]
LogP (Octanol/Water)	~7.07–7.796	[2]
Water Solubility	Practically insoluble	[2][8]

## Solubility and Solvent Interactions

The solubility profile of **oleyl alcohol** is dictated by its long hydrophobic carbon chain and the single polar hydroxyl group.[8] This amphiphilic nature governs its interactions in various solvent systems, which is a critical consideration in formulation development.

## Solubility Characteristics

- **Aqueous Solubility:** **Oleyl alcohol** is practically insoluble in water due to its long, nonpolar alkyl chain.[2][8]
- **Organic Solvent Solubility:** It is readily soluble in many organic solvents, including ethanol, ether, and chloroform.[8] It is also miscible with other alcohols and slightly miscible with carbon tetrachloride.[2] This high solubility in organic phases is crucial for its role as a solvent and co-emulsifier in formulations.[9]

The solubility can be influenced by temperature, generally increasing with a rise in temperature.[8]

## Functional Roles in Formulations

The physicochemical properties of **oleyl alcohol** directly translate to its multifaceted functions in pharmaceutical and cosmetic products.

### Emollient and Moisturizer

As an emollient, **oleyl alcohol** forms a thin, non-greasy film on the skin's surface, which helps to reduce transepidermal water loss (TEWL) and imparts a soft, smooth feel.[10] This lubricating property is beneficial in skin creams, lotions, and hair conditioners.

### Emulsifier and Stabilizer

With its amphiphilic structure, **oleyl alcohol** acts as a nonionic surfactant and co-emulsifier.[11] It positions itself at the oil-water interface, reducing interfacial tension and allowing for the formation of stable emulsions.[10][11] This is essential for the physical stability and texture of creams and lotions.

### Penetration Enhancer

In transdermal and topical drug delivery systems, **oleyl alcohol** functions as a penetration enhancer.[9] It is believed to work by disrupting the highly ordered lipid structure of the stratum corneum, thereby increasing the permeability of the skin to active pharmaceutical ingredients (APIs).[12][13] Studies have shown its effectiveness in enhancing the skin permeation of various drugs.[13][14]

Caption: Functional Roles of **Oleyl Alcohol** in Formulations.

## Analytical Characterization

A variety of analytical techniques are employed to confirm the identity, purity, and quality of **oleyl alcohol**.

## Standard Quality Control Parameters

Standard quality control tests for **oleyl alcohol** typically include the determination of:

- Acid Value: Measures the amount of free fatty acids.
- Saponification Value: Indicates the average molecular weight of the fatty alcohols.
- Hydroxyl Value: Determines the concentration of hydroxyl groups.
- Iodine Value: Measures the degree of unsaturation.<sup>[5]</sup>
- Water Content: Determined by Karl Fischer titration.

Parameter	Typical Specification Range
Acid Value	0.0 - 0.2 mg KOH/g
Saponification Number	0 - 1 mg KOH/g
Hydroxyl Value	205 - 215 mg KOH/g
Iodine Number	85 - 90 g I <sub>2</sub> /100g
Water Content	0 - 0.1 %

(Note: These values are typical and may vary between suppliers.)<sup>[15]</sup>

## Spectroscopic and Chromatographic Methods

- Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, such as the O-H stretch of the alcohol and the C=C stretch of the alkene.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure, including the position and stereochemistry of the double bond.

- Gas Chromatography (GC): The primary method for determining the purity of **oleyl alcohol** and quantifying the presence of other fatty alcohols. Commercial grades typically have a purity of 80-85% or higher.<sup>[3][7]</sup>

## Experimental Protocol: Determination of Purity by Gas Chromatography

This protocol outlines a general procedure for assessing the purity of **oleyl alcohol**.

Objective: To determine the percentage purity of an **oleyl alcohol** sample by gas chromatography.

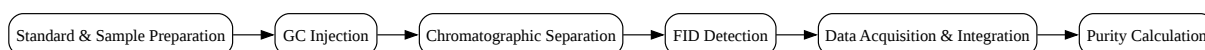
Materials and Equipment:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column suitable for fatty alcohol analysis (e.g., a polar phase like polyethylene glycol).
- High-purity carrier gas (e.g., Helium or Nitrogen).
- **Olel alcohol** standard of known purity.
- **Olel alcohol** sample for analysis.
- Suitable solvent (e.g., isopropanol or hexane).
- Volumetric flasks and syringes.

Procedure:

- Standard Preparation: Accurately weigh a known amount of the **oleyl alcohol** standard and dissolve it in the chosen solvent in a volumetric flask to a final concentration of approximately 1 mg/mL.
- Sample Preparation: Prepare the **oleyl alcohol** sample in the same manner as the standard.
- GC Conditions (Example):

- Injector Temperature: 250 °C
- Detector Temperature: 275 °C
- Oven Temperature Program: Initial temperature of 150 °C, hold for 1 minute, then ramp to 240 °C at a rate of 5 °C/min, and hold for 10 minutes.
- Carrier Gas Flow Rate: 1-2 mL/min.
- Injection Volume: 1 µL.
- Analysis: Inject the standard and sample solutions into the GC.
- Data Processing: Identify the peak corresponding to **oleyl alcohol** based on the retention time of the standard. Calculate the area of the **oleyl alcohol** peak in both the standard and sample chromatograms.
- Calculation:
  - $\text{Purity (\%)} = (\text{Area of sample peak} / \text{Area of standard peak}) * (\text{Concentration of standard} / \text{Concentration of sample}) * \text{Purity of standard (\%)}$



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Caption: Gas Chromatography Workflow for Purity Analysis.

## Safety and Toxicology

**Oleyl alcohol** is generally regarded as a nontoxic and nonirritant material at the concentrations typically used in topical pharmaceutical and cosmetic formulations.[2][16]

- Acute Toxicity: Studies in animals have shown a very low order of acute oral and percutaneous toxicity.[16][17]

- Skin and Eye Irritation: It can cause minimal to mild skin and eye irritation in animal studies. [17] However, clinical patch testing in humans indicates a very low potential for skin irritation and sensitization.[17]
- Sensitization: While generally non-sensitizing, there have been rare reports of contact dermatitis associated with **oleyl alcohol**. [16]
- Environmental Fate: **Oleyl alcohol** is considered very toxic to aquatic organisms and may persist in the environment due to its low water solubility.[18][19] Proper disposal is necessary.[20]

It is incompatible with strong acids and strong oxidizing agents.[2][21]

## Conclusion

**Oleyl alcohol** is a remarkably versatile fatty alcohol with a well-defined set of physicochemical characteristics that underpin its widespread use in the pharmaceutical and cosmetic industries. Its properties as an emollient, emulsifier, and penetration enhancer make it an invaluable tool for formulators. A thorough understanding of its physical and chemical properties, as detailed in this guide, is essential for its effective and safe application in the development of high-performance products.

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